

Technical Guide: Certified Reference Material Sources for Oxamyl Oxime

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Compound of Interest

Compound Name: Oxamyl oxime

Cat. No.: B8686249

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Analyte: **Oxamyl Oxime** (Methyl 2-(dimethylamino)-N-hydroxy-2-oxoethanimidothioate) CAS: 30558-43-1 | Molecular Weight: 162.21 g/mol [1][2][3]

Executive Summary: The Metabolite Challenge

While the parent compound Oxamyl is widely monitored, its rapid hydrolysis in alkaline soils and water yields **Oxamyl Oxime**. Regulatory bodies (EPA, EFSA) increasingly mandate the quantification of this metabolite due to its high water solubility and potential for groundwater leaching.

Critical Sourcing Requirement: Unlike stable parent compounds, **Oxamyl Oxime** exhibits specific instability in uncapped protic solvents. Laboratories must prioritize CRMs with ISO 17034 accreditation to ensure the uncertainty budget covers long-term stability and homogeneity.

Comparative Analysis of CRM Sources

The following table contrasts primary global suppliers based on accreditation, format, and stability data.

Table 1: Strategic Sourcing Matrix for Oxamyl Oxime (CAS 30558-43-1)

Feature	AccuStandard	LGC Standards (Dr. Ehrenstorfer)	HPC Standards	WITEGA
Primary Product	P-1138S-CN	DRE-C15780500	683173	Oxamyl-oxime Neat
Format	Solution (100 µg/mL)	Neat & Solution	Solution (100 µg/mL)	Neat Solid
Solvent Matrix	Acetonitrile (AcCN)	Neat / AcCN	Acetonitrile	N/A
Accreditation	ISO 17034 (CRM)	ISO 17034 (CRM)	ISO 17034	ISO 9001 / ISO 17025
Purity / Uncertainty	Certified Conc. ± Uncertainty	>98.0% (HPLC)	Certified Conc.	>98.0%
Shelf Life	~12–24 Months (Cold)	Short Shelf Life (Note 1)	24 Months	24 Months
Storage	Freezer (<-10 °C)	Freezer / Dark	20 °C (Ship) / Cool Store	-20 °C
Best For	Routine Calibration	Primary Stock Preparation	EU Regulatory Testing	Custom Stock Prep

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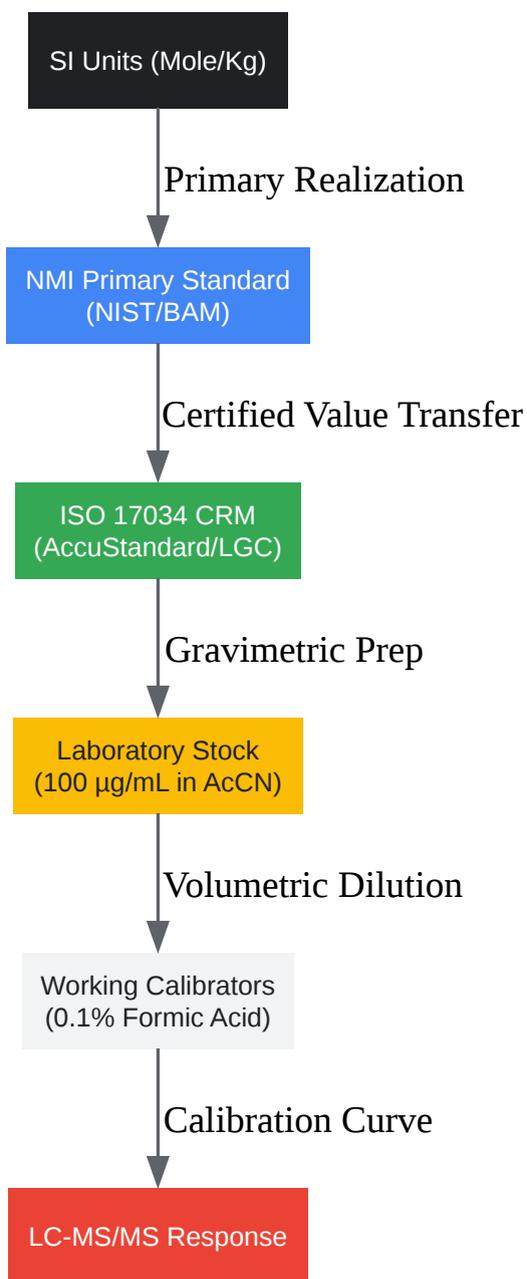
Note 1 (LGC): LGC often flags carbamate metabolites with "Short Shelf Life" warnings, requiring immediate verification upon receipt. Solvent Note: Acetonitrile is the preferred matrix over Methanol for long-term storage, as Methanol can induce slow transesterification or degradation in oxime structures under acidic conditions.

Technical Workflow: High-Sensitivity LC-MS/MS Calibration

Objective: Establish a traceable calibration curve for **Oxamyl Oxime** in groundwater (0.05 – 10.0 ppb) using ISO 17034 CRMs.

A. Traceability Architecture

The following diagram illustrates the unbroken chain of comparison required for ISO 17025 compliant laboratories.



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Figure 1: Metrological traceability chain ensuring data integrity from SI units to instrument response.

B. Experimental Protocol (Modified EPA 531.2 / DuPont Method)

Source: Adapted from EPA Method 531.2 and DuPont LC/MS/MS methodologies for carbamate metabolites.

Phase 1: Stock Solution Management

- Ampoule Opening: Equilibrate the CRM ampoule (e.g., AccuStandard P-1138S-CN) to 20°C before opening to prevent condensation and concentration errors.
- Verification: If using a Neat standard (LGC/WITEGA), weigh 10.0 mg (corrected for purity from CoA) into a 100 mL volumetric flask. Dissolve in HPLC-grade Acetonitrile.
 - Critical Control Point: Do not use Methanol for the primary stock if storing >1 month.
- Storage: Transfer to amber silanized glass vials. Store at <-10°C.
 - Stability Limit: 6 months for Stock; 1 month for Working Standards.

Phase 2: Fortification & Calibration

- Intermediate Standard (1.0 µg/mL): Dilute 100 µL of Stock into 9.9 mL of 0.1% Formic Acid in Water.
 - Why Formic Acid? Acidification (pH ~3.0) stabilizes the oxime moiety against hydrolysis, which occurs rapidly at pH > 7.
- Calibration Series: Prepare 5 levels:
 - 0.05, 0.10, 0.50, 1.0, 5.0 ng/mL (ppb).
 - Matrix Match: If analyzing groundwater, prepare calibrators in reagent water containing 0.1% formic acid.

Phase 3: LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., 100 x 2.1 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

- Transition (MRM):
 - Quantifier: m/z 163.1
72.0
 - Qualifier: m/z 163.1
88.0

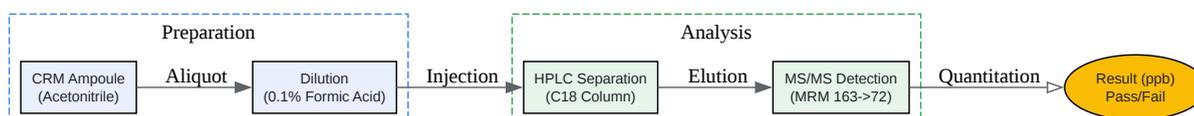
Performance Verification: The "Cross-Check"

Before using a new CRM batch for regulatory reporting, perform a verification cross-check to validate the Certificate of Analysis (CoA) value.

Protocol:

- Old vs. New: Prepare a 100 ppb check standard from the current (validated) lot and the new incoming lot.
- Injection: Inject Old_Std (n=3) followed by New_Std (n=3).
- Calculation:
- Acceptance Criteria:
 - < 5%: Pass. The new CRM is verified.
 - > 5%: Fail. Check expiration dates, re-weigh (if neat), or contact supplier.

Workflow Visualization



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Figure 2: Analytical workflow for **Oxamyl Oxime** determination.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: Certified Reference Material Sources for Oxamyl Oxime]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8686249#certified-reference-material-sources-for-oxamyl-oxime>]

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